

2-(Isopropylthio)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-(Isopropylthio)ethanol

Cat. No.: B1295008

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Technical Overview of 2-(Isopropylthio)ethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the fundamental physicochemical properties of **2-(Isopropylthio)ethanol**, a sulfur-containing organic compound. The information presented is intended to support laboratory research and development activities.

Physicochemical Data

The core molecular properties of **2-(Isopropylthio)ethanol** are summarized in the table below. This data is essential for accurate measurement, solution preparation, and stoichiometric calculations in experimental settings.

Property	Value	References
Molecular Formula	C5H12OS	[1][2][3][4]
Molecular Weight	120.21 g/mol	[1][2][3][5][6][7]
CAS Number	40811-49-2	[1][5][6]
Physical State	Liquid	[1][5][7]
Appearance	Colorless to light yellow/orange clear liquid	[1][5][6][7]
Density	0.979 - 0.98 g/cm ³	[1][2][5]
Refractive Index	1.4780 - 1.48	[1][2][5]
Boiling Point	96 °C at 24 mmHg; 110-111 °C at 30 mmHg	[2][4][5]

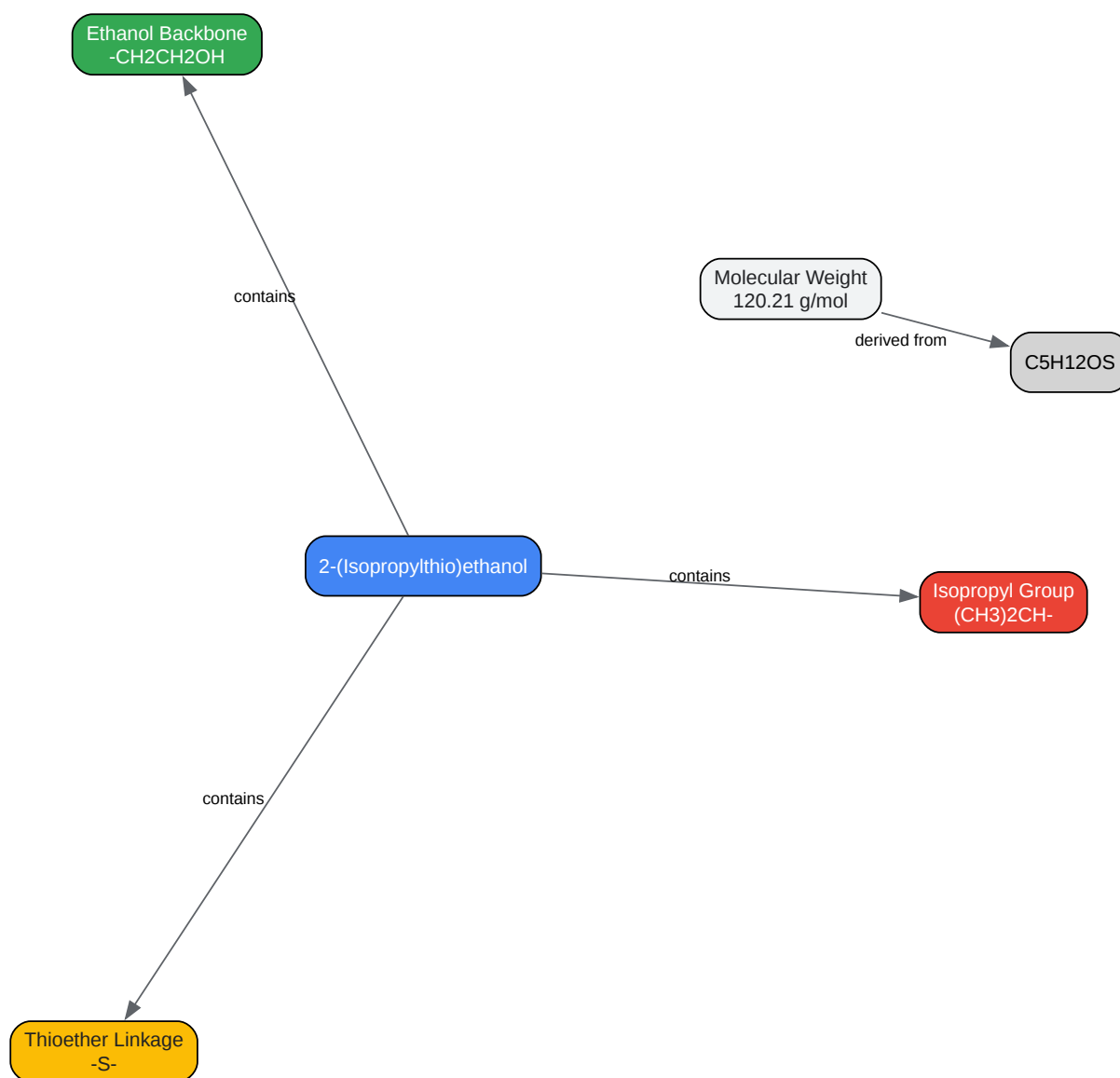
Synonyms

For comprehensive literature searches and material sourcing, the following synonyms for **2-(Isopropylthio)ethanol** are recognized:

- 2-Hydroxyethyl Isopropyl Sulfide[2][5][6][7]
- 2-(Isopropylsulfanyl)ethanol[2][4]
- Ethanol, 2-[(1-methylethyl)thio]-[2][4]
- Isopropylthioethanol[2][4]

Structural Representation

The logical relationship between the different components of the **2-(Isopropylthio)ethanol** molecule is depicted in the following diagram.



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Caption: Molecular composition of **2-(Isopropylthio)ethanol**.

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